

Application Notes: Preparation of PD158780 Stock Solution in DMSO

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Compound of Interest

Compound Name: PD158780

Cat. No.: B1679116

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PD158780 is a potent and specific inhibitor of the ErbB family of receptor tyrosine kinases, with particularly high affinity for the Epidermal Growth Factor Receptor (EGFR). Accurate and consistent preparation of stock solutions is critical for reliable experimental results in cell-based assays and other applications. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **PD158780** due to its high solubilizing capacity for this compound. These application notes provide a detailed protocol for the preparation, storage, and handling of **PD158780** stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative data for **PD158780** and its stock solution in DMSO.

Parameter	Value	Reference
Molecular Weight	330.18 g/mol	
Solubility in DMSO	Up to 100 mM	
Recommended Stock Concentration	10 mM - 50 mM	
Storage Temperature (Powder)	-20°C for up to 3 years	[1] [2]
Storage Temperature (Stock Solution)	-20°C for up to 1 year; -80°C for up to 2 years	[3]
CAS Number	171179-06-9	

Experimental Protocol: Preparing a 10 mM PD158780 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PD158780** in DMSO.

3.1. Materials

- **PD158780** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

3.2. Procedure

- **Aseptic Technique:** Perform all steps under a laminar flow hood or in a clean, designated area to maintain sterility, especially if the stock solution will be used in cell culture.

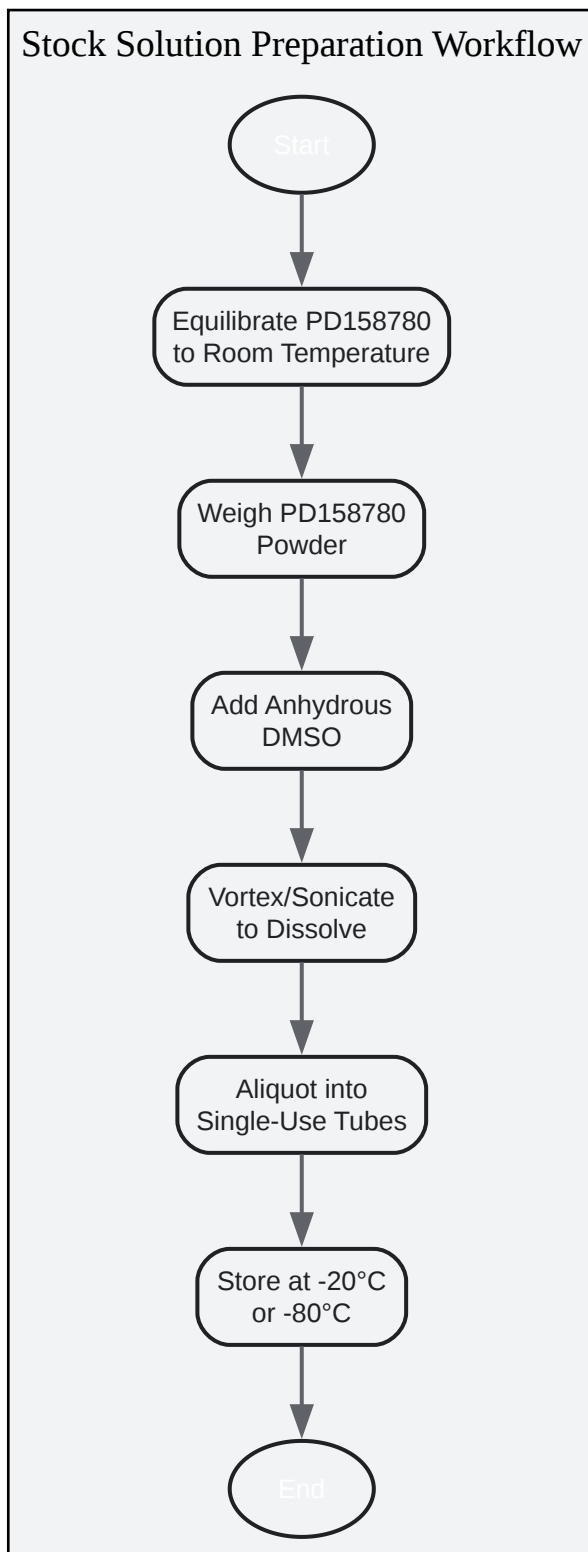
- Equilibration: Allow the vial of **PD158780** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **PD158780** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.30 mg of **PD158780** (Molecular Weight = 330.18 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 330.18 \text{ g/mol} = 3.3018 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the **PD158780** powder. For a 10 mM stock solution from 3.30 mg of powder, add 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly until the **PD158780** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution if necessary.[1] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1][3][4]
- Storage: Store the aliquots at -20°C or -80°C in a tightly sealed container to protect from light and moisture.[3]

3.3. Preparation of Working Solutions

For cell-based assays, the concentrated DMSO stock solution should be diluted to the final working concentration in the appropriate cell culture medium.[4] It is crucial to ensure that the final concentration of DMSO in the culture medium is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.[4] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.[1][5]

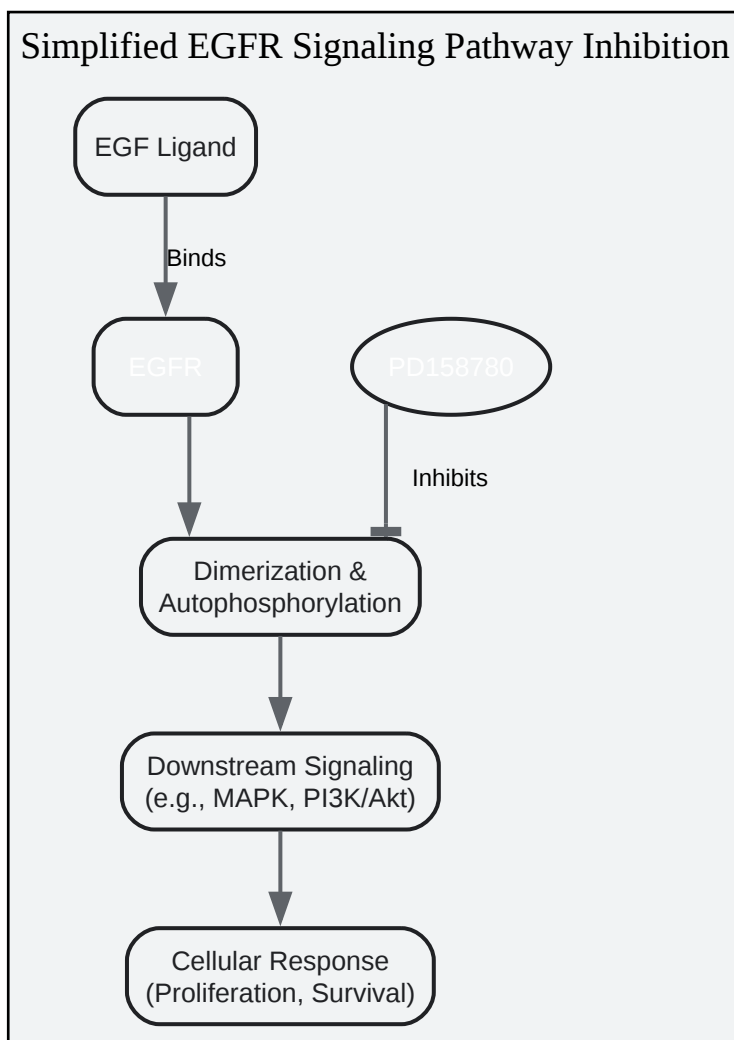
Diagrams

The following diagrams illustrate the experimental workflow for preparing the **PD158780** stock solution and a simplified representation of the EGFR signaling pathway inhibited by **PD158780**.



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Caption: Workflow for preparing **PD158780** stock solution.



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Caption: **PD158780** inhibits EGFR signaling.

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